

# Commercial Suppliers and Technical Guide for Olsalazine Dimethyl Ester-<sup>13</sup>C<sub>12</sub>

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## Compound of Interest

Compound Name: Olsalazine Dimethyl Ester-<sup>13</sup>C<sub>12</sub>

Cat. No.: B15599952

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Olsalazine Dimethyl Ester-<sup>13</sup>C<sub>12</sub>, a stable isotope-labeled compound crucial for research and development in the pharmaceutical field. This document outlines commercially available sources, key quantitative data, and representative experimental protocols.

## Commercial Availability

Olsalazine Dimethyl Ester-<sup>13</sup>C<sub>12</sub> is available from several specialized chemical suppliers. The product is typically used as an intermediate in the synthesis of Olsalazine-<sup>13</sup>C<sub>12</sub> Sodium Salt, an anti-inflammatory drug for treating inflammatory bowel disease and ulcerative colitis.<sup>[1]</sup> Researchers can procure this compound from the following vendors:

- Clinivex: Offers the compound in units of 1mg, 2.5mg, 5mg, and 10mg.<sup>[1]</sup>
- Mithridion: Provides the product in 1mg, 2.5mg, and 5mg quantities.
- LGC Standards: Supplies the compound and notes that a certificate of analysis is delivered with the product.
- Clearsynth: Lists the product as available for enquiry.

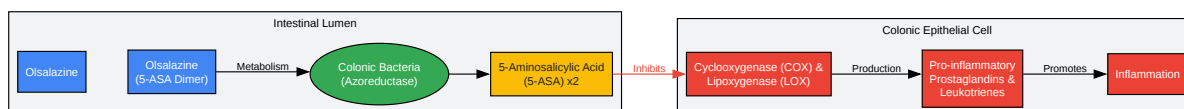
## Quantitative Data

A summary of the available quantitative data for Olsalazine Dimethyl Ester- $^{13}\text{C}_{12}$  is presented in the table below. It is important to note that while some specifications are publicly available, detailed information regarding purity and isotopic enrichment is typically provided in the supplier-specific Certificate of Analysis upon purchase.

Parameter	Value	Source
Molecular Formula	$\text{C}_4^{13}\text{C}_{12}\text{H}_{14}\text{N}_2\text{O}_6$	Clinivex
Molecular Weight	342.2 g/mol	Clinivex
Appearance	Yellow Solid	Clinivex
Solubility	Dichloromethane	Clinivex
Available Units	1mg, 2.5mg, 5mg, 10mg	Clinivex, Mithridion, LGC Standards

## Mechanism of Action of Olsalazine

Olsalazine acts as a prodrug, delivering two molecules of the active therapeutic agent, 5-aminosalicylic acid (5-ASA), to the colon. The azo bond linking the two 5-ASA molecules is cleaved by azoreductase enzymes produced by the colonic microbiota. The liberated 5-ASA then exerts its anti-inflammatory effects locally on the epithelial cells of the colon. The primary mechanism of 5-ASA is the inhibition of the cyclooxygenase (COX) and lipoxygenase pathways, which in turn reduces the production of pro-inflammatory prostaglandins and leukotrienes.



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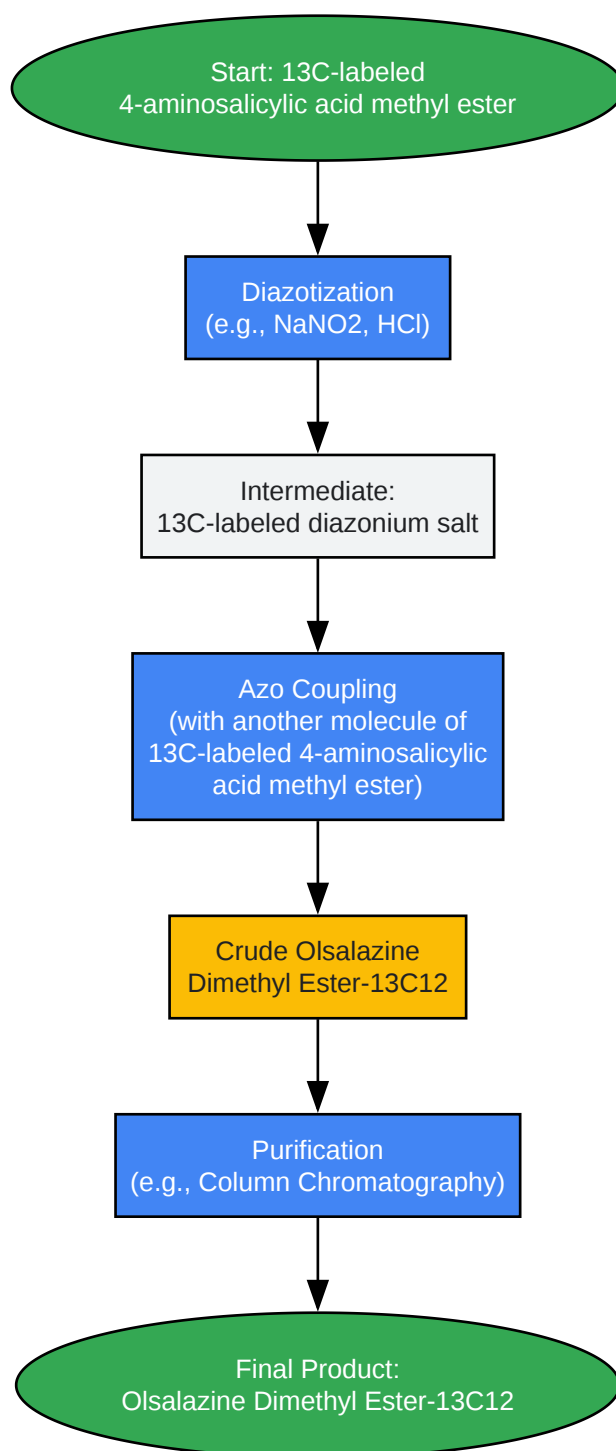
Caption: Mechanism of action of Olsalazine in the colon.

## Representative Experimental Protocols

While specific protocols for the synthesis and quality control of Olsalazine Dimethyl Ester- $^{13}\text{C}_{12}$  are proprietary to the manufacturers, the following sections outline generalized experimental workflows that are representative of the industry standards for producing and verifying such isotopically labeled compounds.

### Synthesis Workflow

The synthesis of Olsalazine Dimethyl Ester- $^{13}\text{C}_{12}$  would likely involve the diazotization of a  $^{13}\text{C}$ -labeled aminobenzoic acid ester, followed by a coupling reaction.

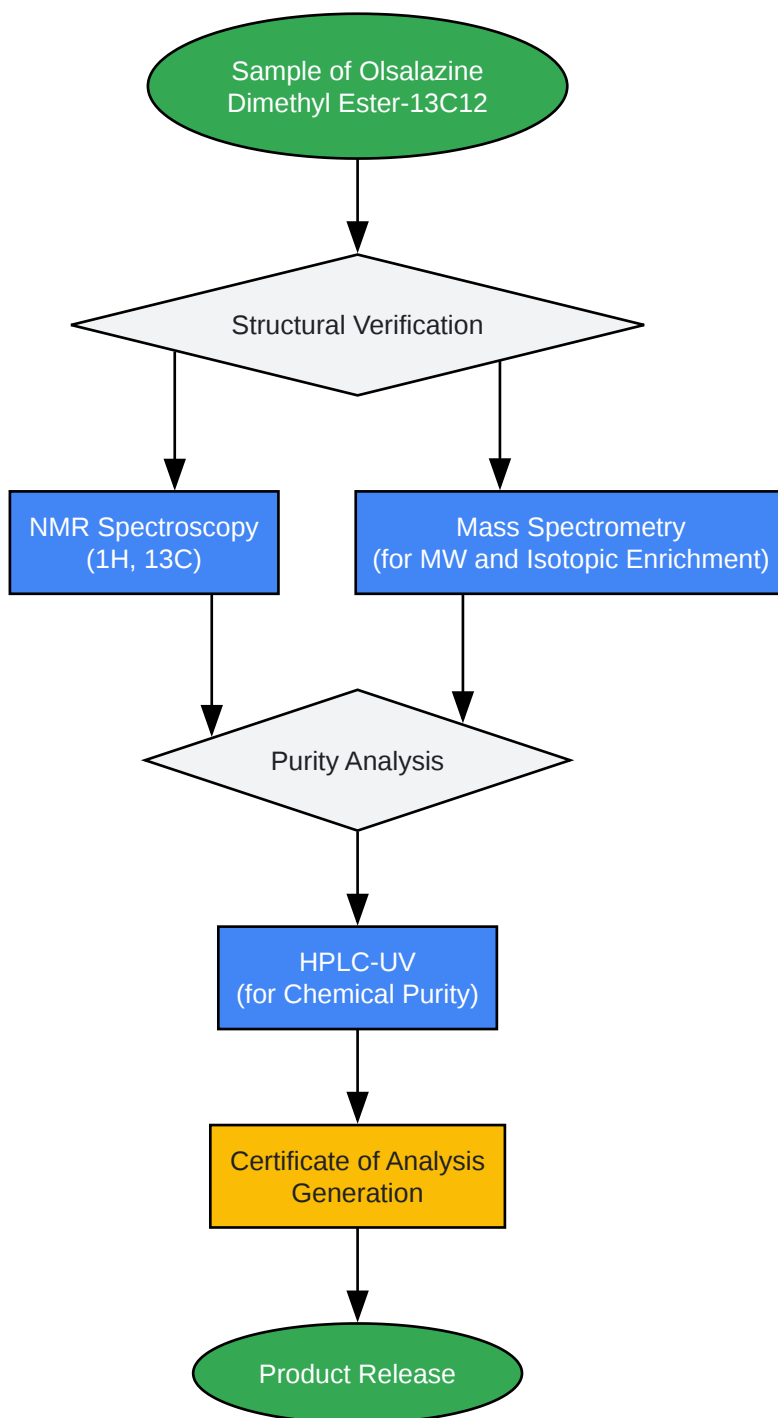


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Caption: A representative workflow for the synthesis of Olsalazine Dimethyl Ester-<sup>13</sup>C<sub>12</sub>.

## Quality Control and Analysis Workflow

The quality control of Olsalazine Dimethyl Ester- $^{13}\text{C}_{12}$  is critical to ensure its identity, purity, and isotopic enrichment. A multi-step analytical approach is typically employed.



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Caption: A standard quality control workflow for Olsalazine Dimethyl Ester- $^{13}\text{C}_{12}$ .

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## References

- 1. theclinivex.com [theclinivex.com]
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